

Chemical Identity and Hazards

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Compound Focus: Tin(2+) neodecanoate

CAS No.: 49556-16-3

Cat. No.: S1904512

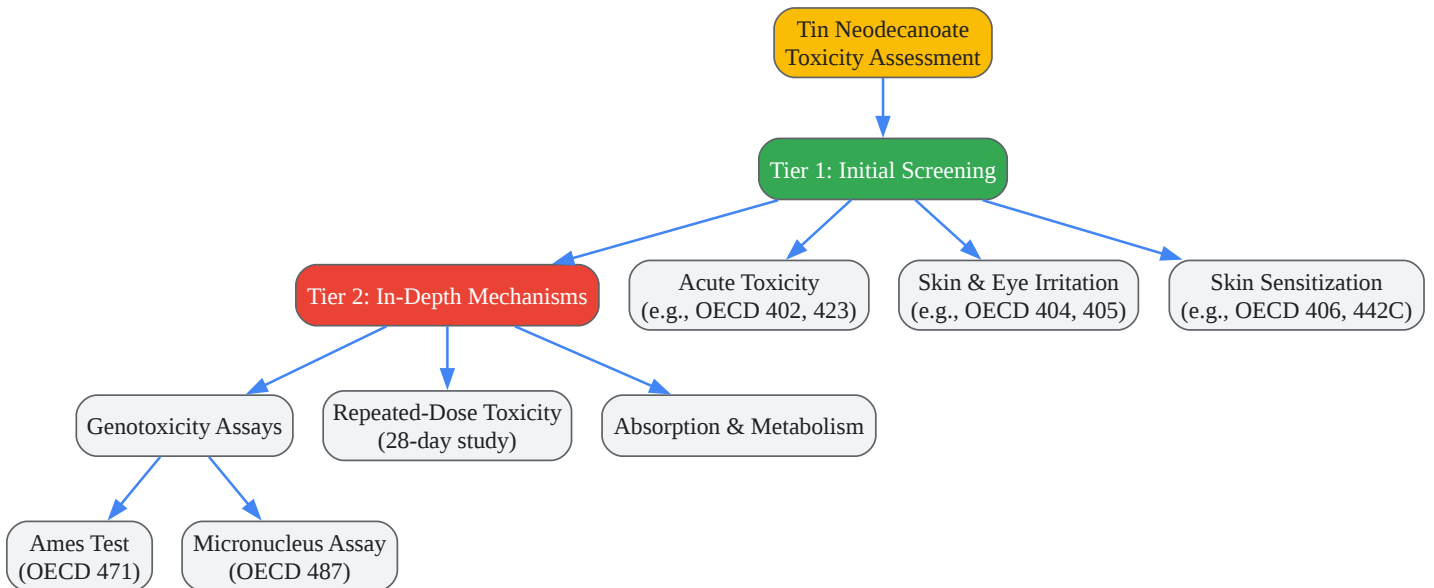
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The table below summarizes the available data on tin neodecanoate's identity and known hazards [1].

Property	Description / Value
Linear Formula	$\text{Sn}(\text{C}_{10}\text{H}_{19}\text{O}_2)_2$ [1]
Compound Formula	$\text{C}_{20}\text{H}_{38}\text{O}_4\text{Sn}$ [1]
Molecular Weight	461.23 g/mol [1]
Appearance	Viscous amber liquid [1]
Density	1.16 g/mL [1]
Solubility in Water	Insoluble; reacts [1]
Signal Word	Warning [1]
Hazard Statements	H315-H319 (Causes skin irritation, Causes serious eye irritation) [1]

Proposed Framework for Toxicity Evaluation

For a comprehensive safety assessment, a tiered testing strategy is recommended. The diagram below outlines a potential workflow for evaluating the toxicity of tin neodecanoate.



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A proposed tiered strategy for evaluating the toxicity of tin neodecanoate, progressing from basic screening to in-depth mechanistic studies.

Tier 1: Initial Screening and Hazard Identification

This first tier focuses on establishing baseline toxicity profiles.

- **Acute Toxicity Studies:** Determine the lethal dose (LD₅₀) via oral (OECD 402, 423) and dermal (OECD 402) routes [2]. Dermal absorption potential should be specifically investigated, as rat skin can be more permeable than human skin [3].
- **Skin and Eye Irritation/Corrosion:** Conduct studies per OECD 404 (Skin Irritation) and OECD 405 (Eye Irritation) to confirm and quantify the hazard statements (H315, H319) [1].
- **Skin Sensitization:** Assess potential to cause allergic contact dermatitis using the Local Lymph Node Assay (LLNA, OECD 406) or other validated methods like OECD 442C [4].

Tier 2: In-Depth Mechanistic and Chronic Toxicity

Based on Tier 1 results, more complex studies can be designed to understand long-term effects and mechanisms.

- **Genotoxicity Assessment:** A core component of safety evaluation.
 - **Ames Test (OECD 471):** Use *Salmonella typhimurium* strains (e.g., TA98, TA100) with and without metabolic activation (S9 mix) to detect gene mutations [5] [6].
 - **In Vitro Micronucleus Assay (OECD 487):** Employ human peripheral lymphocytes or other mammalian cell lines to assess chromosomal damage. Treatment periods of 24 and 48 hours can evaluate effects on cell division (e.g., via Cytokinesis-Block Proliferation Index) and micronucleus formation [5].
- **Repeated-Dose 28-Day Oral Toxicity Study (OECD 407):** Identify target organs, establish a No Observed Adverse Effect Level (NOAEL), and guide longer-term studies. Monitor for liver and kidney function, as these are common targets for metal toxicity [7] [2].
- **Absorption, Distribution, Metabolism, and Excretion (ADME):** Investigate the compound's fate in the body. As an organometallic compound, its behavior may differ from inorganic tin, requiring specialized analytical methods (e.g., ICP-MS) to track the metal moiety.

Regulatory and Safety Considerations

While specific regulations for tin neodecanoate were not identified, general principles for handling chemical substances apply.

- **General EU CLP Regulation:** The EU CLP Regulation (EC No 1272/2008) mandates classification, labeling, and packaging of hazardous substances and mixtures. Recent updates introduced digital labeling options and new hazard classes [8].
- **Safe Handling Protocols:** Based on its hazard classification [1], handling should include:
 - **Personal Protective Equipment (PPE):** Nitrile gloves, safety goggles, and lab coats [9].
 - **Engineering Controls:** Use of fume hoods or local exhaust ventilation to prevent inhalation of aerosols [9].
 - **Hygiene:** Wash hands thoroughly after handling [9].

Research Gaps and Future Directions

The toxicity profile of tin neodecanoate is not well-established. Key research gaps include:

- **Lack of Specific Data:** No found data on genotoxicity, carcinogenicity, reproductive toxicity, or repeated-dose toxicity specifically for tin neodecanoate.
- **Organotin Considerations:** Toxicity can vary significantly between different tin compounds. The "neodecanoate" structure may influence its bioavailability and toxicity compared to other organotins.
- **Need for Standardized Testing:** The proposed framework provides a starting point for generating necessary safety data.

The available public data is insufficient for a complete toxicological risk assessment. Conducting the proposed studies is essential for determining its safe use in research and development.

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References

1. | AMERICAN ELEMENTS Tin Neodecanoate [americanelements.com]
2. Safety considerations for the application of bismuth neodecanoate in... [bdmaee.net]
3. The significance of in studies to human risk... vitro rat skin absorption [pubmed.ncbi.nlm.nih.gov]
4. Immune stimulation following dermal exposure to unsintered indium tin ... [pmc.ncbi.nlm.nih.gov]
5. Determination of mutagenicity and genotoxicity of indium tin oxide... [pubmed.ncbi.nlm.nih.gov]
6. Determination of mutagenicity and genotoxicity of indium tin oxide... [semanticscholar.org]
7. Heavy Metal Poisoning - Lead, Mercury, Arsenic and Cadmium [rarediseases.org]
8. 's Revised EU Officially Came into... - CIRS Group CLP Regulation [cirs-group.com]
9. Evaluating the strict environmental regulations and safety protocols for... [bdmaee.net]

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